

A Technical Guide to Ethyl 3-methylpyridazine-4-carboxylate for Researchers

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Compound of Interest

Compound Name: **Ethyl 3-methylpyridazine-4-carboxylate**

Cat. No.: **B1282719**

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This in-depth guide is intended for researchers, scientists, and professionals in drug development interested in **Ethyl 3-methylpyridazine-4-carboxylate**. It provides a comprehensive overview of commercially available sources, key chemical properties, and visual representations of relevant chemical information.

Chemical Properties and Identifiers

Ethyl 3-methylpyridazine-4-carboxylate is a heterocyclic building block with the following key identifiers:

- CAS Number: 98832-80-5[1][2][3][4]
- Molecular Formula: C8H10N2O2[1][2][3]
- Molecular Weight: 166.18 g/mol [2][3]
- Synonyms: 3-Methylpyridazin-4-carboxylic acid ethyl ester[1]

Commercial Supplier Overview

The following table summarizes the offerings for **Ethyl 3-methylpyridazine-4-carboxylate** from various chemical suppliers. This information is crucial for procurement and experimental planning.

Supplier	Purity	Available Quantity	Additional Information
AKSci	95%	Not specified	Products are for research and development use only and are shipped from the San Francisco Bay Area, California, USA.[3]
BLD Pharm	Not specified	Not specified	Provides access to NMR, HPLC, LC-MS, and UPLC documentation.[4]
CP Lab Safety	min 97%	1 gram	Intended for professional manufacturing, research laboratories, and industrial or commercial usage only. Not for medical or consumer use.[2]
LookChem (via Aoen Chemical Technology Co.,LTD)	≥99%	Not specified	States the product is a pharmaceutical intermediate with moisture content ≤0.5% and impurity ≤0.3%. [1]

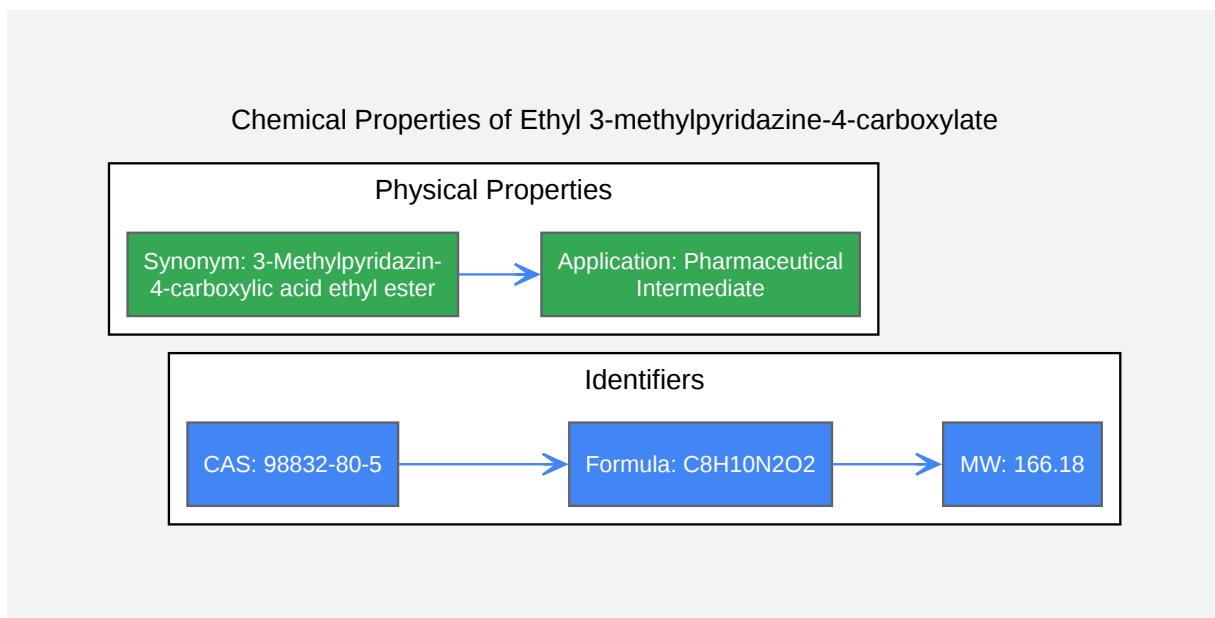
Experimental Protocols

While specific experimental protocols for the direct use of **Ethyl 3-methylpyridazine-4-carboxylate** were not found in the immediate search, a general understanding of its application as a pharmaceutical intermediate suggests its use in synthetic organic chemistry.[1] The synthesis of related heterocyclic compounds often involves multi-step reactions. For instance,

the synthesis of a different carboxylate, ethyl 5-formyl-1-(pyridin-3-yl)-1H-1,2,3-triazole-4-carboxylate, involves a two-step scheme starting from 3-pyridyl azide and ethyl 4,4-diethoxy-3-oxobutanoate.[5] This process includes a cyclization reaction followed by hydrolysis.[5] Researchers working with **Ethyl 3-methylpyridazine-4-carboxylate** would likely employ it as a reactant in similar multi-step synthetic pathways to construct more complex molecules.

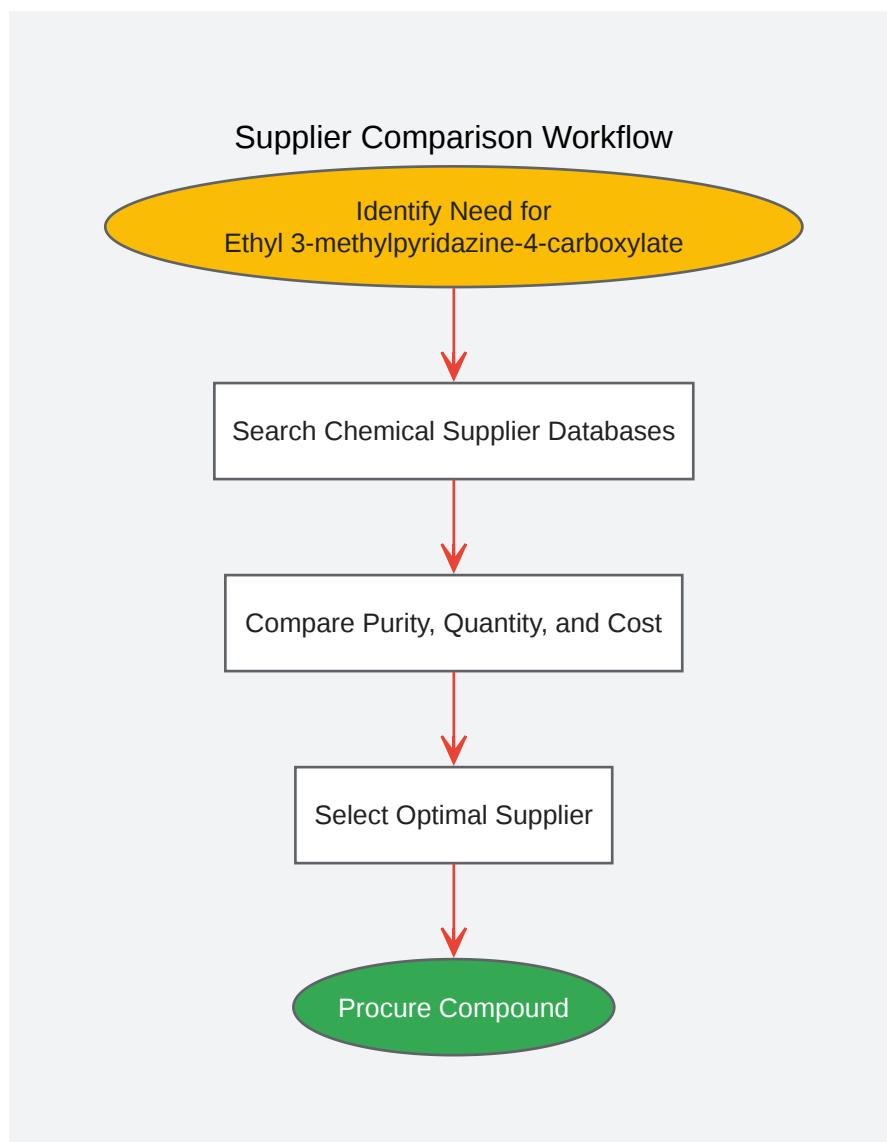
Visualizing Chemical Information

To aid in the understanding of this compound and its procurement, the following diagrams visualize key aspects.



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Caption: Key chemical identifiers and properties.



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Caption: A typical workflow for procuring the chemical.

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